

Application Notes and Protocols for Ac-RYYRIK-NH2

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Compound of Interest

Compound Name: Ac-RYYRIK-NH2

Cat. No.: B013120

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Introduction

Ac-RYYRIK-NH2 is a synthetic peptide that acts as a high-affinity ligand for the Nociceptin/Orphanin FQ (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor.[1][2][3] This peptide has demonstrated both antagonist and agonist properties in different experimental settings.[1][2][3] In rat brain preparations, it antagonizes nociceptin-stimulated G protein activation, while in vivo studies in mice have shown it to possess potent agonist properties, such as inhibiting locomotor activity.[1][2][3] The N-terminal acetylation and C-terminal amidation of the peptide enhance its stability by mimicking the structure of native proteins.[4] This modification, however, can also lead to a decrease in the overall charge of the peptide, potentially affecting its solubility.[4]

This document provides a comprehensive guide to the solubility, reconstitution, and handling of **Ac-RYYRIK-NH2**, along with an overview of its biological context.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **Ac-RYYRIK-NH2** is presented in the table below.

| Property | Value |
|-----------------------|---|
| Molecular Formula | C44H70N14O9 |
| Molecular Weight | 939.14 g/mol |
| Sequence | Ac-Arg-Tyr-Tyr-Arg-Ile-Lys-NH2 |
| Appearance | Lyophilized powder |
| Purity (HPLC) | Typically >95% |
| Solubility | Soluble in water[5] |
| Storage (Lyophilized) | Store at -20°C for up to one year[5][6] |

While vendor information indicates that **Ac-RYYRIK-NH2** is soluble in water, specific quantitative data (e.g., mg/mL) is not readily available. The solubility of a peptide is influenced by its amino acid composition, modifications, and the pH of the solvent. **Ac-RYYRIK-NH2** has a net positive charge due to the presence of arginine and lysine residues. For such basic peptides, the following solvent recommendations are provided based on general peptide handling guidelines.

Recommended Solvents & Reconstitution Strategy

Primary Solvent: Start by attempting to dissolve the peptide in sterile, distilled water.

Secondary Solvent (if needed): If the peptide does not readily dissolve in water, a dilute acidic solution can be used. A 10-30% aqueous acetic acid solution is a common choice for basic peptides.
[7]

For Hydrophobic Peptides (General Guidance): In cases of high hydrophobicity, a small amount of an organic solvent like dimethyl sulfoxide (DMSO) can be used to initially dissolve the peptide, followed by dilution with an aqueous buffer.[7][8] However, given the charged residues in Ac-RYYRIK-NH2, this is less likely to be necessary.

Reconstitution Protocol

This protocol provides a step-by-step guide for the proper reconstitution of lyophilized **Ac-RYYRIK-NH2**. Following these steps will help ensure the integrity and biological activity of the

peptide.

Materials:

- Vial of lyophilized **Ac-RYYRIK-NH2**
- Sterile, distilled water or other appropriate solvent
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

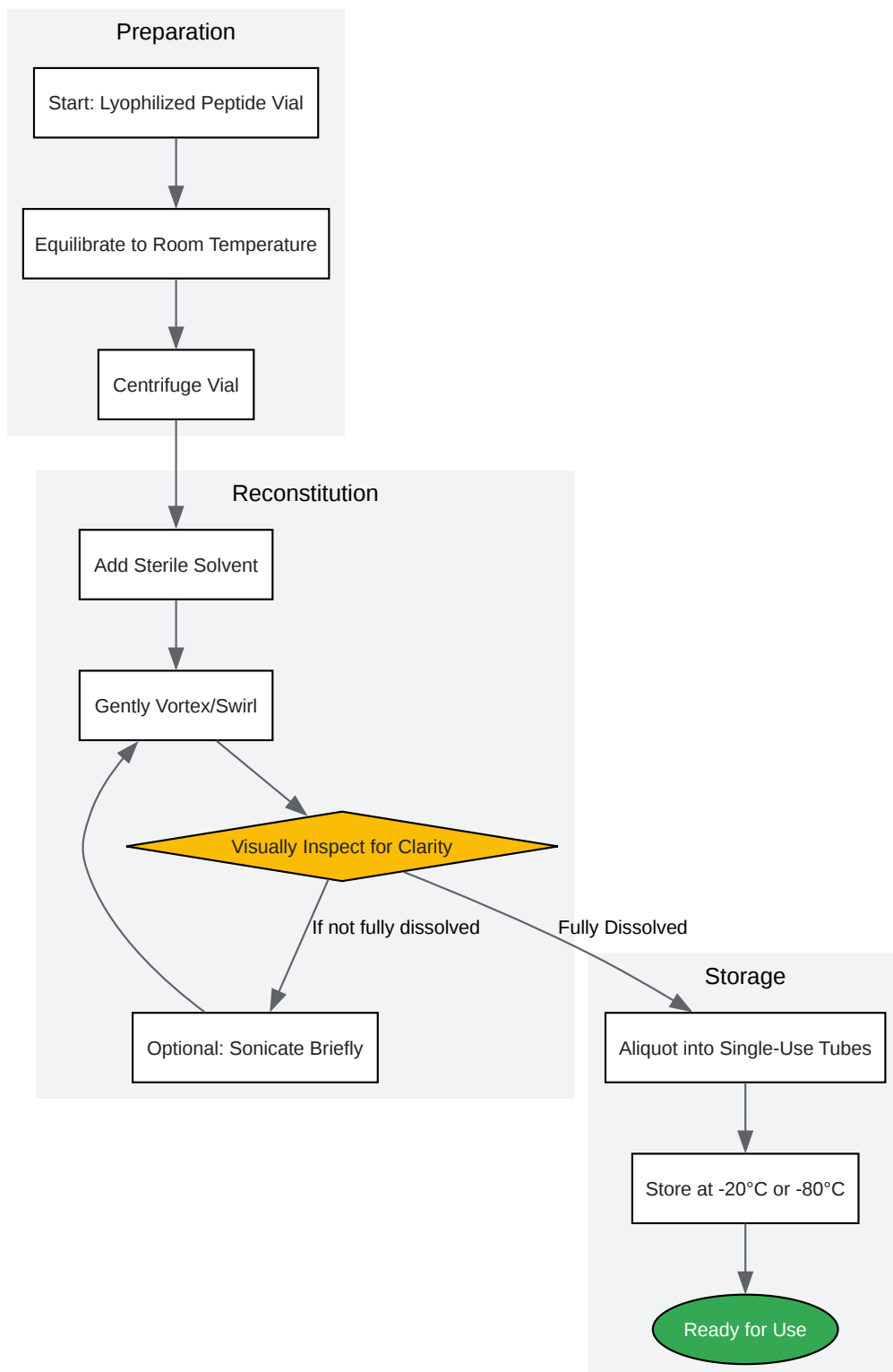
Procedure:

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Centrifuge the Vial:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully add the desired volume of the chosen solvent (e.g., sterile water) to the vial. To minimize foaming, gently run the solvent down the side of the vial.
- **Dissolution:** Gently swirl the vial or vortex at a low speed to dissolve the peptide. If the peptide does not dissolve completely, sonication for a short period (10-20 seconds) may be helpful.
- **Visual Inspection:** The reconstituted peptide solution should be clear and free of any visible particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted peptide solution into smaller, single-use volumes in sterile, low-retention polypropylene tubes.

- **Storage of Reconstituted Peptide:** Store the aliquots at -20°C or for longer-term storage, at -80°C. Reconstituted peptides should generally be used within a few weeks.

Below is a graphical representation of the general workflow for peptide reconstitution.

General Peptide Reconstitution Workflow

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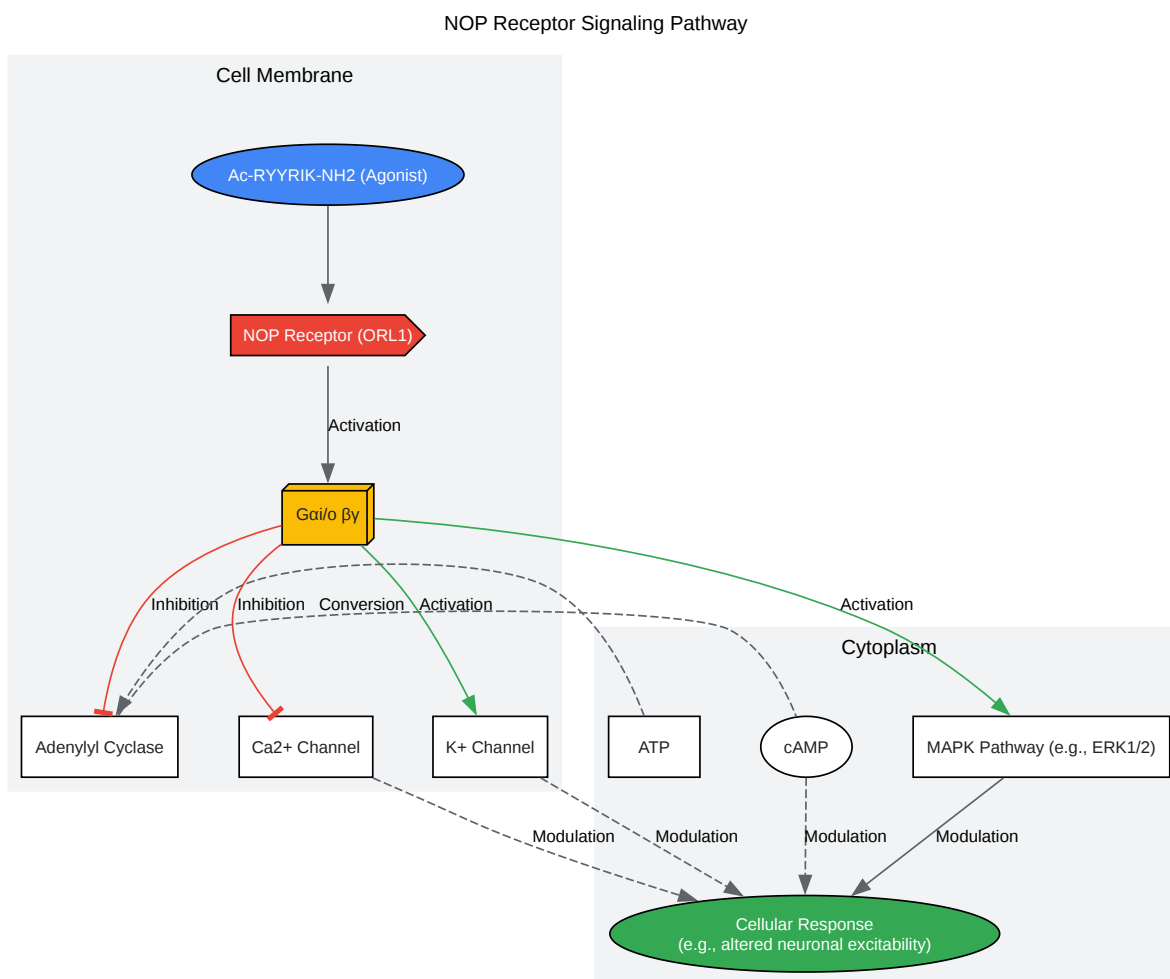
Caption: A flowchart illustrating the key steps for the proper reconstitution of lyophilized peptides.

Biological Context: NOP Receptor Signaling Pathway

Ac-RYYRIK-NH2 exerts its biological effects through interaction with the NOP receptor, a G protein-coupled receptor (GPCR). The signaling cascade initiated by the activation of the NOP receptor is complex and can lead to various cellular responses.

Upon agonist binding, the NOP receptor couples to inhibitory G proteins (Gai/o). This coupling leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. The dissociation of the G protein subunits can also lead to the modulation of ion channel activity, including the inhibition of voltage-gated calcium channels and the activation of inwardly rectifying potassium channels. Furthermore, NOP receptor activation can trigger mitogen-activated protein kinase (MAPK) signaling pathways, such as the ERK1/2 pathway.

The following diagram illustrates a simplified overview of the NOP receptor signaling pathway.



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Caption: A simplified diagram of the NOP receptor signaling cascade initiated by an agonist like **Ac-RYYRIK-NH2**.

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